

Technical Support Center: (r)-Ozanimod HCl in DMSO Stock Solution

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Compound of Interest

Compound Name: (r)-Ozanimod hcl

Cat. No.: B15175020

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **(r)-Ozanimod HCl** stock solutions prepared in dimethyl sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **(r)-Ozanimod HCl** in DMSO?

A1: **(r)-Ozanimod HCl** is soluble in DMSO. Various suppliers report slightly different solubility values, but it is generally considered to be highly soluble. For instance, some sources indicate a solubility of approximately 44 mg/mL in fresh DMSO.[1] Another source suggests a solubility of 40 mg/mL.[2] It is important to note that moisture-absorbing DMSO can reduce solubility.[1] [2]

Q2: What are the recommended storage conditions for **(r)-Ozanimod HCl** solid compound?

A2: The solid form of **(r)-Ozanimod HCl** is typically stored at -20°C for long-term stability, with some suppliers stating it is stable for at least four years at this temperature.[3] For shorter periods, it can be stored at 2-8°C.[4] It is also recommended to keep it in a tight, light-resistant container and protect it from moisture.[4]

Q3: What are the recommended storage conditions and stability for **(r)-Ozanimod HCl** stock solutions in DMSO?

A3: For optimal stability, it is recommended to aliquot the DMSO stock solution into single-use volumes and store them at -80°C, where it can be stable for up to one year.^[1] For shorter-term storage, it can be kept at -20°C for up to one month.^[1] It is crucial to avoid repeated freeze-thaw cycles.^{[1][5]}

Q4: Can I store the DMSO stock solution at room temperature?

A4: Storing DMSO stock solutions at room temperature is generally not recommended for long periods. While a solution might be stable for 1 to 2 days, prolonged storage at room temperature can increase the risk of degradation and precipitation, especially if the DMSO absorbs moisture.^[6] A study on the solution stability of Ozanimod (not specifically in DMSO) showed excellent stability over 48 hours at room temperature.^[7]

Q5: What are the known degradation pathways for Ozanimod?

A5: A forced degradation study has shown that Ozanimod can degrade under acidic and basic stress conditions.^[7] However, the same study indicated that it is stable under oxidative, thermal, and photolytic conditions.^[7] The major degradation products identified were formed under acidic and basic hydrolysis.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Precipitation observed in the DMSO stock solution upon thawing.	1. The concentration of the stock solution is too high. 2. The compound has a lower solubility at colder temperatures. 3. The DMSO has absorbed water, reducing the solubility of the compound. [1][2][6] 4. Repeated freeze-thaw cycles have affected the solution's integrity.[6]	1. Gently warm the solution to 37°C and vortex or sonicate to redissolve the precipitate. 2. If precipitation persists, consider preparing a more dilute stock solution. 3. Always use fresh, anhydrous DMSO to prepare stock solutions.[1][2] 4. Aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles.[1][5]
Inconsistent experimental results using the same stock solution.	1. The stock solution may have degraded over time due to improper storage. 2. Inaccurate pipetting when preparing dilutions. 3. The final concentration of DMSO in the cell culture medium is too high, causing cellular toxicity.[5]	1. Prepare a fresh stock solution from the solid compound. 2. Verify the stability of the stock solution using an analytical method like HPLC. 3. Ensure accurate dilution by using calibrated pipettes. 4. Keep the final DMSO concentration in your experimental setup below 0.5% to avoid cytotoxic effects. [5]
Difficulty dissolving (r)-Ozanimod HCl in DMSO.	1. The quality of the DMSO may be poor (e.g., contains water). 2. The concentration you are trying to achieve exceeds the solubility limit.	1. Use high-purity, anhydrous DMSO. 2. Try gentle warming and vortexing to aid dissolution. 3. Prepare a less concentrated stock solution.

Data Summary

Table 1: Solubility of (r)-Ozanimod HCl in DMSO

Solvent	Reported Solubility	Source
DMSO	~44 mg/mL (99.79 mM)	[1]
DMSO	~40 mg/mL (98.89 mM)	[2]
DMSO	~1 mg/mL	[3]

Note: Solubility can be affected by the purity of the DMSO and the specific batch of the compound.

Table 2: Recommended Storage and Stability of **(r)-Ozanimod HCl**

Form	Storage Temperature	Reported Stability	Source
Solid	-20°C	≥ 4 years	[3]
Solid	2-8°C	2 years	[4]
DMSO Stock Solution	-80°C	1 year	[1]
DMSO Stock Solution	-20°C	1 month	[1]

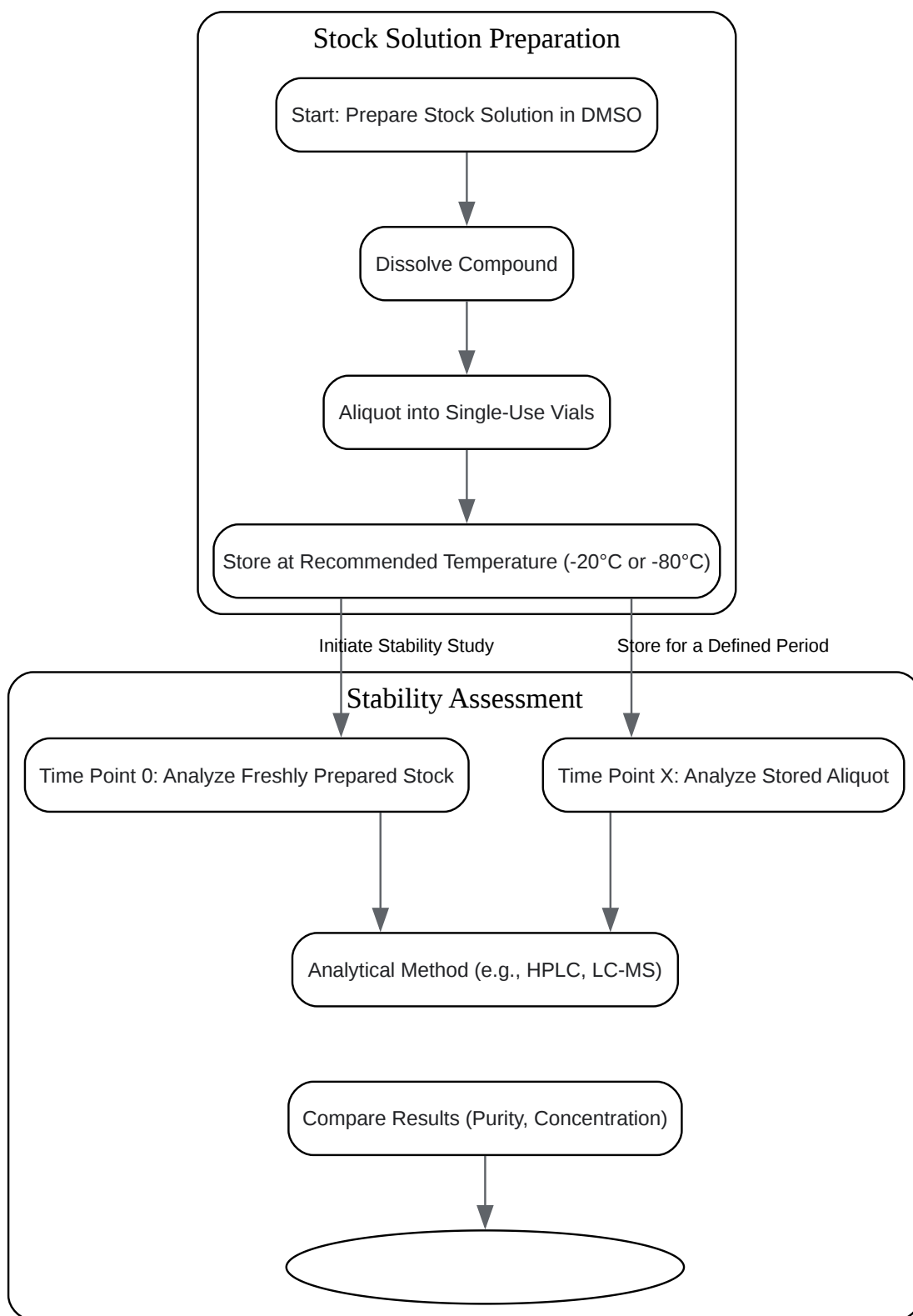
Experimental Protocols

Protocol 1: Preparation of **(r)-Ozanimod HCl** Stock Solution in DMSO

- Materials:
 - (r)-Ozanimod HCl** (solid)
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated pipettes
 - Vortex mixer

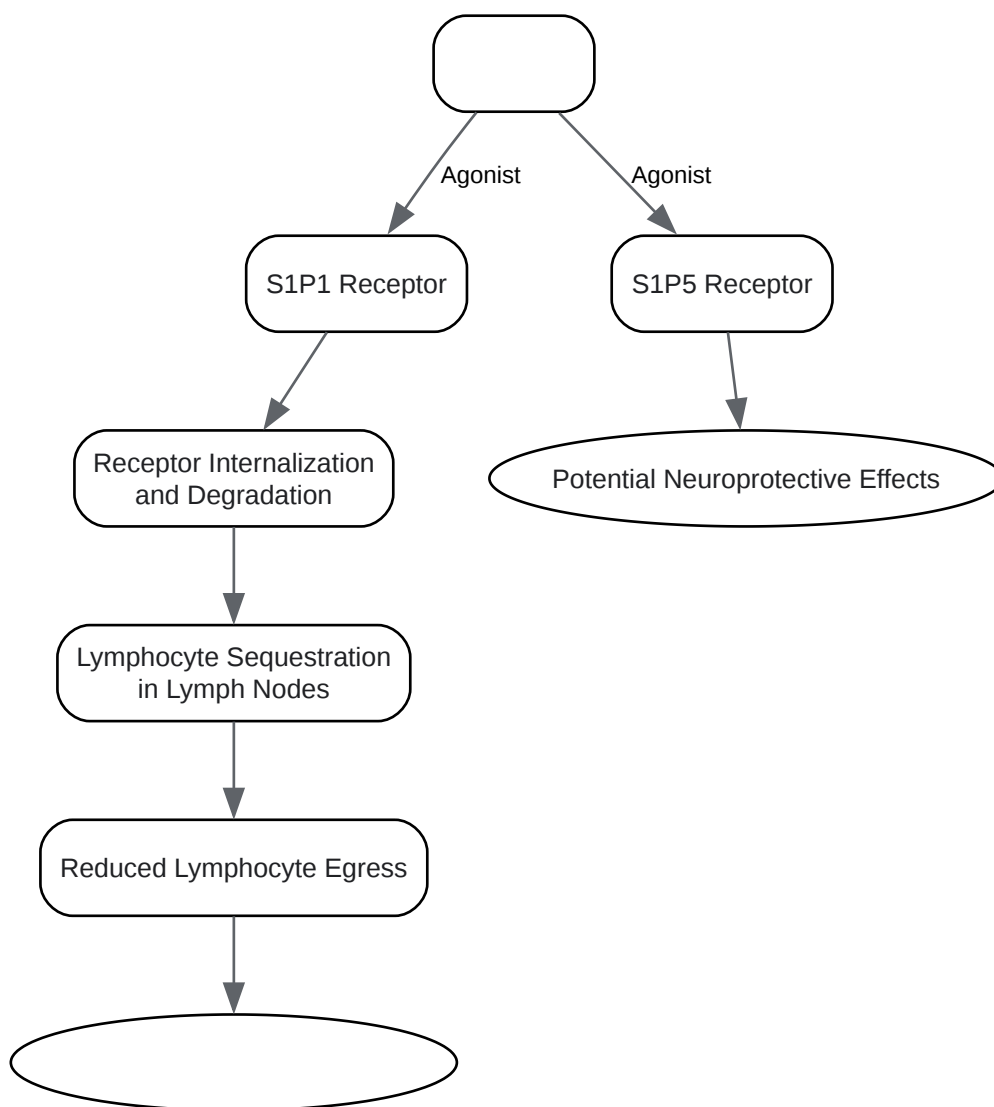
- Analytical balance
- Procedure:
 1. Allow the vial of solid **(r)-Ozanimod HCl** to equilibrate to room temperature before opening to prevent moisture condensation.
 2. Weigh the desired amount of **(r)-Ozanimod HCl** using an analytical balance.
 3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO to the calculated mass of **(r)-Ozanimod HCl**, MW: 440.93 g/mol [8]).
 4. Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
 5. Once fully dissolved, aliquot the stock solution into single-use, sterile tubes.
 6. Label the tubes clearly with the compound name, concentration, date, and your initials.
 7. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualizations



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Caption: Workflow for preparing and assessing the stability of a compound stock solution.



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Caption: Simplified signaling pathway of Ozanimod.

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